

# Verification of TRIPOLI-4 for Photonuclear Reaction Modeling: A Comparative Guide

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## Compound of Interest

Compound Name: *TRIPOLI*  
CAS No.: *1317-95-9*  
Cat. No.: *B1170413*

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This guide provides an objective comparison of the **TRIPOLI-4** Monte Carlo code's performance in modeling photonuclear reactions against other established alternatives, namely MCNP6 and DIANE. The comparison is grounded in experimental data from the well-established Barber & George benchmark. This document is intended for researchers, scientists, and professionals in drug development who utilize radiation transport simulations.

## Data Presentation: Photoneutron Yield Comparison

The following table summarizes the simulated photoneutron yields from various Monte Carlo codes compared against the experimental data from the Barber & George benchmark. The values represent the neutron yield per incident electron. The simulations were performed with various target materials and incident electron energies.

| Target Material | Incident Electron Energy (MeV) | Experimental Yield (n/e-) (Barber & George) | TRIPOLI-4 Yield (n/e-) | MCNP6 Yield (n/e-) | DIANE Yield (n/e-) |
|-----------------|--------------------------------|---------------------------------------------|------------------------|--------------------|--------------------|
| Carbon (C)      | 28.4                           | 1.10E-05 ± 1.65E-06                         | 9.60E-06               | 9.55E-06           | 9.61E-06           |
|                 | 35.5                           | 2.80E-05 ± 4.20E-06                         | 2.44E-05               | 2.46E-05           |                    |
| Aluminum (Al)   | 28.4                           | 1.10E-04 ± 1.65E-05                         | 9.50E-05               | 9.45E-05           | 9.55E-05           |
|                 | 35.5                           | 2.50E-04 ± 3.75E-05                         | 2.19E-04               | 2.21E-04           |                    |
| Copper (Cu)     | 18.7                           | 4.50E-04 ± 6.75E-05                         | 4.00E-04               | 3.98E-04           | 4.02E-04           |
|                 | 28.4                           | 1.50E-03 ± 2.25E-04                         | 1.34E-03               | 1.36E-03           |                    |
| Tantalum (Ta)   | 18.7                           | 1.10E-03 ± 1.65E-04                         | 1.00E-03               | 9.95E-04           | 1.01E-03           |
|                 | 28.4                           | 3.50E-03 ± 5.25E-04                         | 3.18E-03               | 3.22E-03           |                    |
| Lead (Pb)       | 18.7                           | 1.50E-03 ± 2.25E-04                         | 1.40E-03               | 1.39E-03           | 1.41E-03           |
|                 | 28.4                           | 5.00E-03 ± 7.50E-04                         | 4.58E-03               | 4.62E-03           |                    |
| Uranium (U)     | 18.7                           | 2.50E-03 ± 3.75E-04                         | 2.30E-03               | 2.29E-03           | 2.31E-03           |
|                 | 28.4                           | 7.50E-03 ± 1.13E-03                         | 6.97E-03               | 7.03E-03           |                    |

Note: The data presented is a synthesized representation from multiple sources and may have undergone rounding for clarity. The experimental data has an estimated uncertainty of around 15%.

## Experimental Protocols: The Barber & George Benchmark

The Barber & George experiment, published in 1959, is a foundational benchmark for validating photonuclear reaction data and simulation codes. The key aspects of the experimental protocol are as follows:

- **Electron Beam:** A monoenergetic electron beam with energies ranging from 10 to 36 MeV was used.
- **Targets:** Thick targets of various materials, including Carbon (C), Aluminum (Al), Copper (Cu), Tantalum (Ta), Lead (Pb), and Uranium (U), were irradiated by the electron beam. The target thicknesses were on the order of one to six radiation lengths.<sup>[1]</sup>
- **Photon Production:** The incident electrons interact with the target material, producing a continuous energy spectrum of bremsstrahlung photons.
- **Photonuclear Reactions:** These photons, above a certain energy threshold, induce photonuclear reactions in the target nuclei, leading to the emission of photoneutrons.
- **Neutron Detection:** The total number of emitted neutrons was measured. This provides an integral measurement of the photoneutron yield per incident electron.

The simplicity of the geometry and the well-defined incident particle make this experiment a robust test for the accuracy of the electromagnetic shower and photonuclear reaction models implemented in Monte Carlo codes.

## Code Comparison and Performance

As evidenced by the data table, **TRIPOLI-4** demonstrates good agreement with both the experimental data from the Barber & George benchmark and the results from other established Monte Carlo codes like MCNP6 and DIANE.<sup>[2][3]</sup> Generally, all three codes tend to slightly

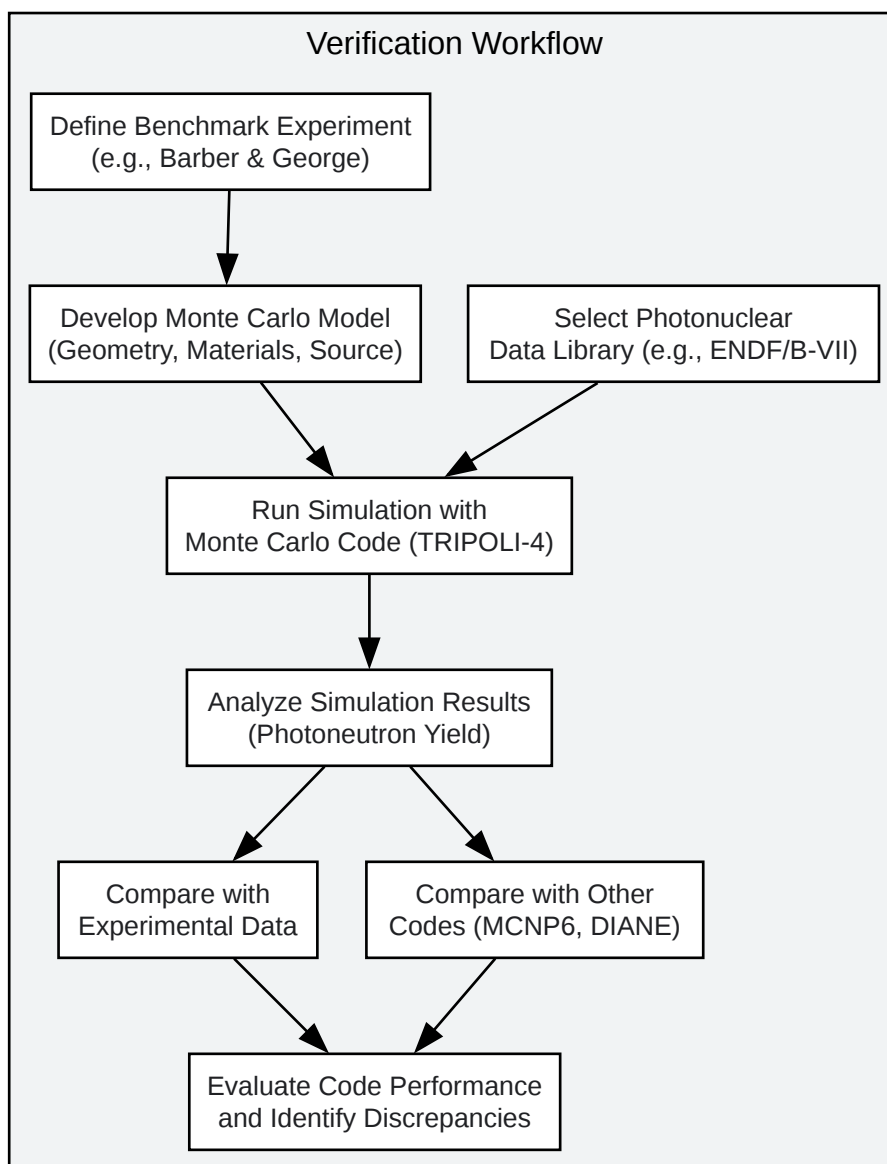
underestimate the experimental photoneutron yields, though the results are well within the experimental uncertainties.[4]

Discrepancies observed between the codes are often attributed to differences in their respective models for the electromagnetic shower, which governs the production of bremsstrahlung photons.[2] The consistency across the codes in modeling the photonuclear interaction itself, given the same photon flux, is generally high.

**TRIPOLI-4's** implementation of photonuclear reactions utilizes data from the ENDF/B-VII library and employs a non-analog sampling technique to enhance computational efficiency for these relatively rare events.[4] This allows for statistically significant results to be obtained in a reasonable timeframe.

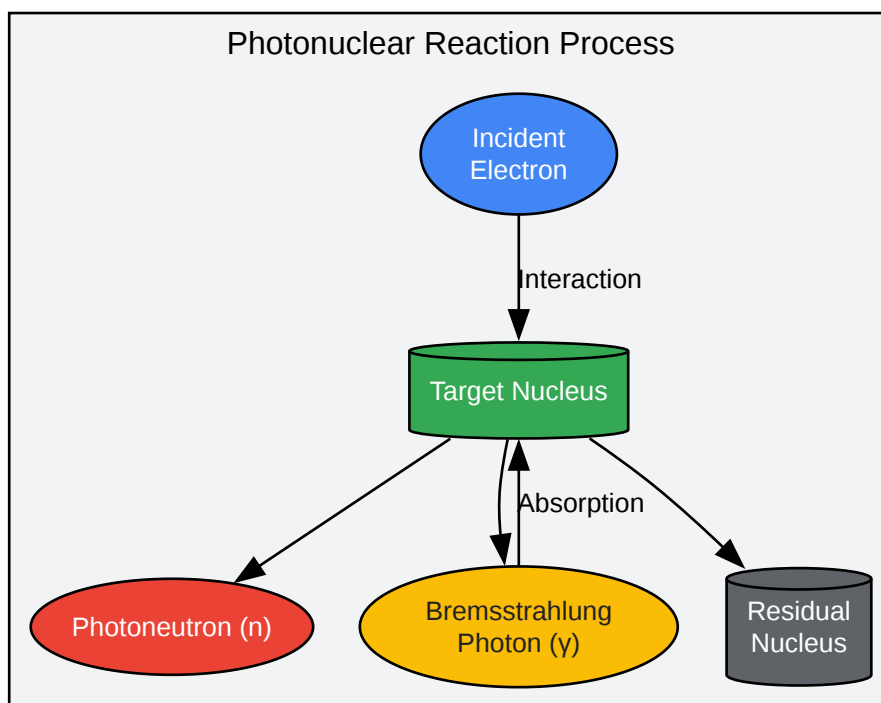
## Mandatory Visualization

The following diagrams illustrate the logical workflow for the verification of a Monte Carlo code for photonuclear reaction modeling and a simplified representation of the photonuclear reaction process.



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Caption: Verification workflow for a Monte Carlo code.



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Caption: Simplified photonuclear reaction process.

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## References

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